

# Physical properties of "Methyl tetrahydro-2H-pyran-3-carboxylate" (boiling point, density)

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## Compound of Interest

Compound Name: *Methyl tetrahydro-2H-pyran-3-carboxylate*

Cat. No.: *B117299*

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## Physical Properties of Methyl Tetrahydro-2H-pyran-3-carboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Methyl tetrahydro-2H-pyran-3-carboxylate**, a heterocyclic ester of interest in synthetic and medicinal chemistry. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination, to assist researchers in its handling, characterization, and application in drug development and other scientific endeavors.

## Core Physical Properties

The fundamental physical characteristics of **Methyl tetrahydro-2H-pyran-3-carboxylate** are summarized below. These values are critical for predicting its behavior in various chemical processes, including reaction kinetics, purification, and formulation.

Physical Property	Value	Conditions
Boiling Point	183.3 °C	at 760 mmHg
Density	1.067 g/cm <sup>3</sup>	at 20 °C

# Experimental Protocols

Accurate determination of physical properties is paramount for the reliable use of a chemical compound. The following sections detail standardized experimental methodologies for measuring the boiling point and density of liquid organic compounds such as **Methyl tetrahydro-2H-pyran-3-carboxylate**.

## Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method, a common and reliable technique for determining the boiling point of small quantities of liquid, is described below. This protocol is based on the principles outlined in OECD Guideline 103.

### Apparatus:

- Thiele tube or similar heating bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Sample tube (e.g., a small test tube)
- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)

### Procedure:

- A small amount of the liquid sample (**Methyl tetrahydro-2H-pyran-3-carboxylate**) is placed into the sample tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample tube with the open end submerged in the liquid.
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- The assembly is immersed in a heating bath (Thiele tube).
- The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density (Pycnometer Method)

Density is a fundamental physical property defined as mass per unit volume. The pycnometer method is a highly accurate technique for determining the density of liquids. The following protocol is based on the principles of the ASTM D1217 standard.

### Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Constant temperature bath
- Thermometer (calibrated)

### Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with the liquid sample (**Methyl tetrahydro-2H-pyran-3-carboxylate**), ensuring no air bubbles are trapped.

- The filled pycnometer is placed in a constant temperature bath (e.g., at 20 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark. Any excess liquid is carefully removed from the outside of the pycnometer.
- The pycnometer is removed from the bath, wiped dry, and its mass is accurately measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

## Experimental Workflow Visualization

The logical flow of determining the physical properties of **Methyl tetrahydro-2H-pyran-3-carboxylate** is illustrated in the following diagram. This visualization provides a clear, step-by-step representation of the experimental process, from sample preparation to data analysis.

Caption: Workflow for determining the boiling point and density of a liquid sample.

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